

Technical Guide to the Safety Data Sheet of N-(2-aminoethyl)-N-methylcyclohexanamine

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Compound of Interest

Compound Name:	<i>N-(2-aminoethyl)-N-methylcyclohexanamine</i>
Cat. No.:	B168494

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Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data for **N-(2-aminoethyl)-N-methylcyclohexanamine**, a compound of interest in various research and development applications. Due to the existence of multiple identifiers for this chemical, this guide addresses the safety information associated with its two primary CAS numbers: 14256-69-0 and 245487-33-6.

Chemical Identification and Physical Properties

N-(2-aminoethyl)-N-methylcyclohexanamine is a diamine with a molecular formula of C9H20N2 and a molecular weight of 156.27 g/mol [\[1\]](#). It is crucial for researchers to verify the specific CAS number of the material in use, as safety information may vary between different suppliers and batches.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C9H20N2	[1]
Molecular Weight	156.27 g/mol	[1]
CAS Number	14256-69-0 or 245487-33-6	

Further physical properties such as boiling point, melting point, and density are not consistently available across public safety data sheets and should be confirmed with the specific supplier's documentation.

Hazard Identification and Classification

Available safety data indicates that **N-(2-aminoethyl)-N-methylcyclohexanamine** is a hazardous substance requiring careful handling. The GHS classifications vary slightly depending on the CAS number and the data source.

For CAS Number 14256-69-0:

This substance is generally classified as being harmful if swallowed and capable of causing severe skin and eye damage.

- Hazard Statements:

- H302: Harmful if swallowed.[[2](#)]
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.[[2](#)]
- H335: May cause respiratory irritation.

For CAS Number 245487-33-6:

Information for this CAS number is more limited, with one source classifying it broadly as an "IRRITANT".[[3](#)] A comprehensive GHS classification is not readily available in public documents.

Table 2: GHS Hazard Summary

CAS Number	Hazard Class	Hazard Statement
14256-69-0	Acute Toxicity, Oral	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage[2]	
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation	
245487-33-6	Irritant	Not fully specified

Experimental Protocols and Toxicological Data

Detailed experimental protocols for the toxicological assessment of **N-(2-aminoethyl)-N-methylcyclohexanamine** are not publicly available in the reviewed safety data sheets. The hazard classifications are based on standardized testing methodologies (e.g., OECD guidelines), but the specific results (e.g., LD50, LC50 values) are not consistently reported. Researchers should consult the supplier of their specific material for detailed toxicological data.

Handling, Storage, and First Aid

4.1. Handling and Personal Protective Equipment (PPE)

Due to the corrosive and irritant nature of this chemical, stringent safety protocols must be followed.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Chemical safety goggles and/or a face shield are mandatory.
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or other protective clothing are required.

- Respiratory Protection: If working outside of a fume hood or if vapors are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

4.2. Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.

4.3. First Aid Measures

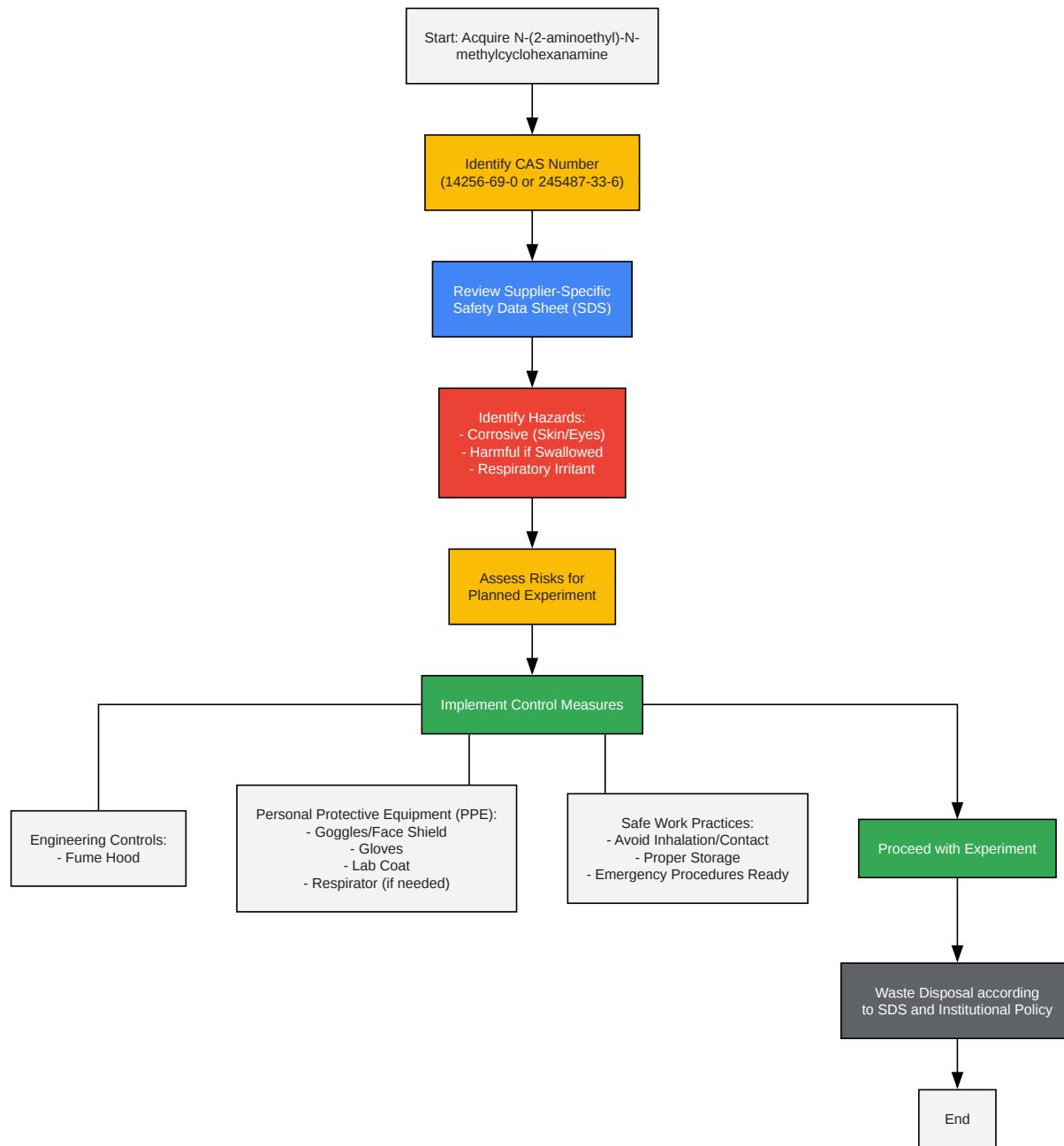
Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Logical Workflow for Hazard Assessment and Control

The following diagram illustrates a logical workflow for researchers handling **N-(2-aminoethyl)-N-methylcyclohexanamine**, from initial hazard identification to the implementation of control

measures.



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Caption: Hazard Identification and Control Workflow.

Spill and Emergency Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite). Collect the absorbed material into a suitable container for disposal. Do not allow the chemical to enter drains or waterways. For large spills, contact emergency services.

Disposal Considerations

Disposal of **N-(2-aminoethyl)-N-methylcyclohexanamine** and its containers must be in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data. It is not a substitute for a thorough review of the supplier-specific Safety Data Sheet (SDS) for the exact material being used. Researchers are solely responsible for conducting a comprehensive risk assessment and implementing appropriate safety measures for their specific experimental conditions.

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References

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